Technical Specification Guide: Sodium 3,4-Difluorobenzoate

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Compound of Interest

Compound Name:	*sodium;3,4-difluorobenzoate*
Cat. No.:	*B7768693*

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Executive Summary: The Fluorine Effect in Drug Design

Sodium 3,4-difluorobenzoate (CAS 522651-44-1) is the salt form of 3,4-difluorobenzoic acid, a critical fluorinated building block. In medicinal chemistry, the 3,4-difluoro substitution pattern is prized for its ability to block metabolic "soft spots" on aromatic rings (preventing oxidative metabolism by CYP450) and modulate lipophilicity (

) without significant steric penalties.

However, the quality of the sodium salt is frequently overlooked compared to the free acid. Variations in stoichiometry, residual inorganic salts, and isomeric purity in the salt form can lead to failed coupling reactions or erroneous biological assay data. This guide establishes a rigorous specification framework for sourcing this material for pharmaceutical applications.

Chemical Identity & Critical Attributes[1][2][3][4][5][6]

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Attribute	Specification Details
Chemical Name	Sodium 3,4-difluorobenzoate
CAS Number	522651-44-1 (Salt); 455-86-7 (Free Acid)
Molecular Formula	
Molecular Weight	180.09 g/mol
Structure	Aromatic carboxylate with fluorine at positions 3 and 4.[1][2][3][4][5][6][7][8][9][10][11][12]
Solubility	High water solubility (>50 mg/mL); sparingly soluble in non-polar organics.

Supplier Purity Specifications: The "Gold Standard" Framework

When sourcing Sodium 3,4-difluorobenzoate for drug development, "98% purity" is insufficient. The following table outlines the Standard Grade (suitable for early discovery) vs. Pharma Grade (required for GLP tox studies and GMP manufacturing).

Specification Table

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Test Parameter	Method	Standard Grade Spec	Pharma Grade (Gold Standard)
Assay (HPLC)	RP-HPLC, UV @ 254nm		
Assay (Titration)	Non-aqueous		
Appearance	Visual	White to off-white powder	White crystalline powder
Identification (NMR)	& NMR	Conforms to structure	Conforms; No isomeric impurities >0.5%
Sodium Content	IC or Flame Photometry	Not typically tested	(Theoretical: 12.77%)
Water Content	Karl Fischer (KF)		(Anhydrous basis)
pH (1% Solution)	Potentiometric	6.0 – 9.0	7.0 – 8.5
Key Impurity A	HPLC (3,4-Difluorotoluene)	Not specified	
Key Impurity B	HPLC (2,3-Difluoro isomer)		
Inorganic Fluoride	Ion Selective Electrode	Not specified	(Indicates stability)

Impurity Genealogy & Control Strategy

Understanding the origin of impurities allows researchers to predict potential side reactions. The primary synthetic route involves the oxidation of 3,4-difluorotoluene, followed by neutralization.

Diagram 1: Impurity Origin & Fate

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This diagram illustrates how specific impurities enter the supply chain based on the synthesis method.



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Caption:Figure 1: Impurity genealogy showing carryover of lipophilic precursors and generation of inorganic salts during neutralization.

Technical Insight on Impurities:

- Regioisomers (2,3-Difluoro): The most insidious impurity. It has nearly identical solubility and

  to the 3,4-isomer. If present, it will compete in downstream coupling reactions, leading to "wrong-isomer" drugs that are difficult to separate later. Requirement: Demand

  NMR confirmation if HPLC resolution is low.

- Inorganic Salts: Excess sodium hydroxide or sodium bicarbonate used during salt formation can lead to high pH or high ash content. This affects stoichiometry in sensitive metal-catalyzed cross-couplings (e.g., Suzuki-Miyaura).

Analytical Methodologies

To validate the specifications above, the following protocols are recommended.

A. HPLC Method for Purity & Organic Impurities[13]

- Column: C18 Reverse Phase (e.g., Thermo Accucore C18, 2.6 µm, 4.6 x 150 mm).

- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.

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- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 272 nm (Fluorinated aromatics often have shifted

  compared to non-fluorinated analogs).
- Rationale: The acidic mobile phase suppresses ionization of any residual free acid, ensuring sharp peaks.

B. Identification via NMR

- Solvent:

  or

  .
- Standard: Trifluorotoluene (internal standard) or Trichlorofluoromethane.
- Expected Signals: Two distinct multiplets in the -130 to -150 ppm range.
- Critical Check: Look for small satellite peaks indicating the 2,3-difluoro isomer or monofluoro impurities.

Diagram 2: Quality Control Decision Matrix

A logical workflow for accepting or rejecting supplier batches.

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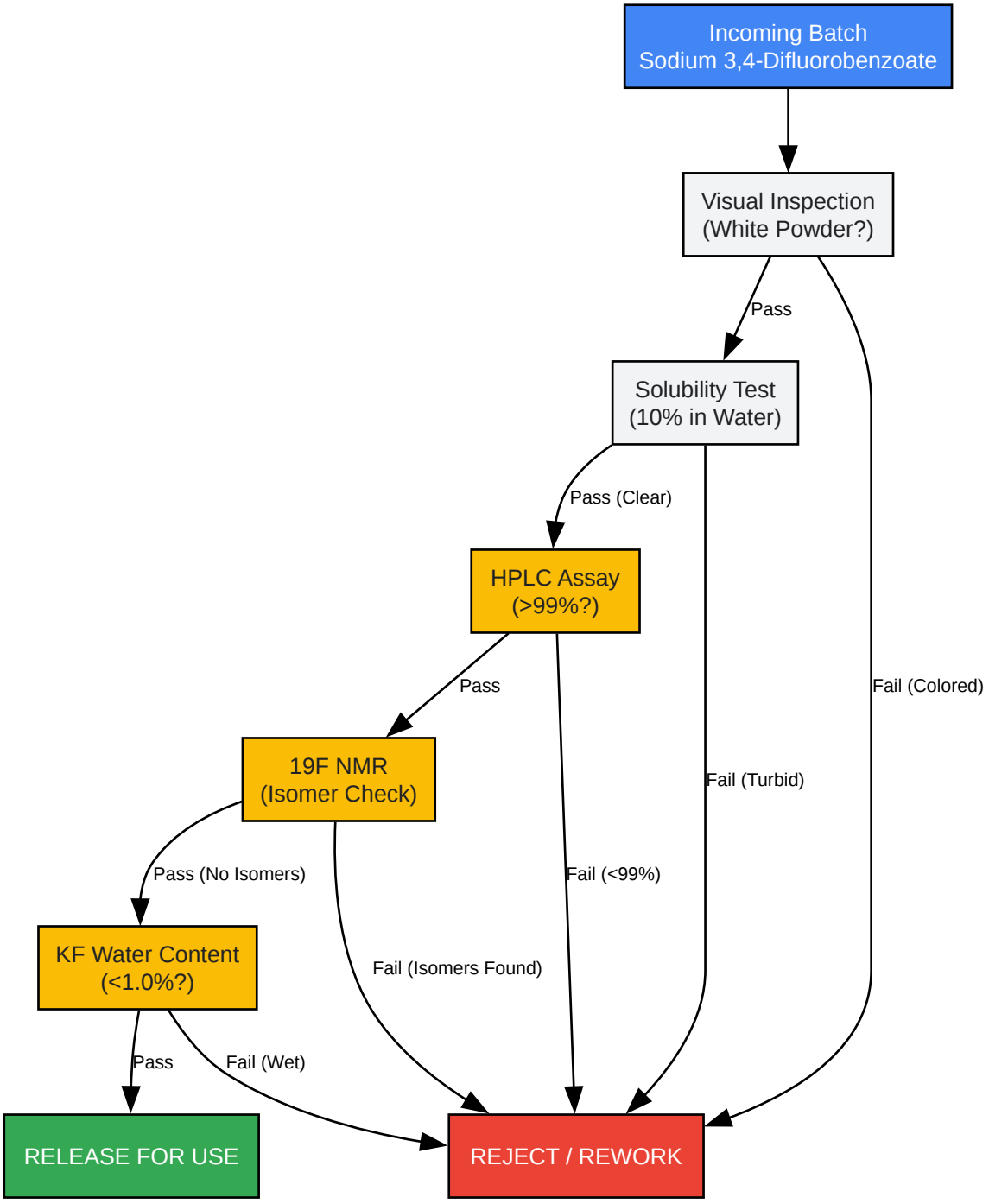

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Caption:Figure 2: Step-wise QC decision tree ensuring exclusion of isomeric impurities and wet material.

Procurement & Handling Strategy

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Hygroscopicity Warning

Sodium salts of benzoic acid derivatives are often hygroscopic.

- Risk: If the material absorbs water, the effective molecular weight changes. A researcher weighing 180 mg thinking they have 1 mmol might actually have 0.9 mmol of salt and 0.1 mmol of water.
- Mitigation:
  - Specify "Anhydrous" or "Monohydrate" explicitly in purchase orders.
  - Store in a desiccator.
  - Always perform a Loss on Drying (LOD) or KF test before critical synthesis steps.

Supplier Evaluation

When evaluating a Certificate of Analysis (CoA):

- Check the Salt Counterion: Ensure it is actually Sodium. Some suppliers sell the Lithium salt or Free Acid under loose naming conventions.
- Look for "TLC Purity": Reject any CoA that only lists "Purity by TLC". This is qualitative and will not detect the 2,3-difluoro isomer. Demand HPLC.

References

- National Center for Biotechnology Information (2026).PubChem Compound Summary for CID 131854674, Sodium 3,4-Difluorobenzoate. Retrieved from [Link]
- Zhang, Y., et al. (2020).A practical synthesis of 3-chloro-2,4-difluoro-5-hydroxybenzoic acid. Journal of Chemical Research. (Discusses impurity profiles of similar fluorinated benzoates). Retrieved from [Link]

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Sources

- 1. Sodium 3,4-difluorobenzoate | 522651-44-1 - BuyersGuideChem [buyersguidechem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 3,4-Difluorobenzoic acid | C7H4F2O2 | CID 99166 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fluorochem.co.uk [fluorochem.co.uk]
- 5. Sodium 3,4-Difluorobenzoic acid | C7H4F2NaO2 | CID 131854674 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3,4-Difluorobenzoic acid | 455-86-7 [chemicalbook.com]
- 7. Fast analysis of benzoic acids using a reversed-phase HPLC-UV method - Thermo Scientific AppsLab Library of Analytical Applications [appslab.thermofisher.com]
- 8. 2C-B - Wikipedia [en.wikipedia.org]
- 9. canbipharm.com [canbipharm.com]
- 10. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 11. Sodium3,4-difluorobenzoate , 95+% , 522651-44-1 - CookeChem [cookechem.com]
- 12. americanlaboratory.com [americanlaboratory.com]

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